

1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride

CAS number and synonyms

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Compound of Interest

Compound Name: 1-(2-Aminoethyl)pyrrolidin-2-one
hydrochloride

Cat. No.: B1334994

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Technical Guide: 1-(2-Aminoethyl)pyrrolidin-2-one Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride**, a chemical intermediate with significant potential in pharmaceutical research and development. This document consolidates key identification parameters, potential applications, and its role as a versatile building block in the synthesis of novel compounds.

Core Compound Identification

The foundational data for **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** is summarized below, providing researchers with essential identifiers for sourcing and documentation.

Parameter	Value
CAS Number	92885-03-5[1][2][3]
IUPAC Name	1-(2-aminoethyl)pyrrolidin-2-one;hydrochloride[3]
Molecular Formula	C ₆ H ₁₃ ClN ₂ O[3][4]
Molecular Weight	164.63 g/mol [3][4]
Synonyms	1-(2-Aminoethyl)-2-oxopyrrolidine hydrochloride[3], 2-Pyrrolidinone, 1-(2-aminoethyl)-, monohydrochloride[3], 1-(2-Aminoethyl)-2-pyrrolidinone monohydrochloride[3]

Physicochemical and Structural Characteristics

1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride is the hydrochloride salt of 1-(2-Aminoethyl)pyrrolidin-2-one. The inclusion of the hydrochloride moiety typically enhances the compound's stability and aqueous solubility, making it more amenable for use in various research and development applications compared to its free base form.[1]

The molecular structure consists of a five-membered lactam ring (pyrrolidin-2-one) substituted at the nitrogen atom with an aminoethyl group. This combination of a cyclic amide and a primary amine provides two reactive sites, rendering it a valuable intermediate for the synthesis of more complex molecules.[5]

Applications in Research and Drug Development

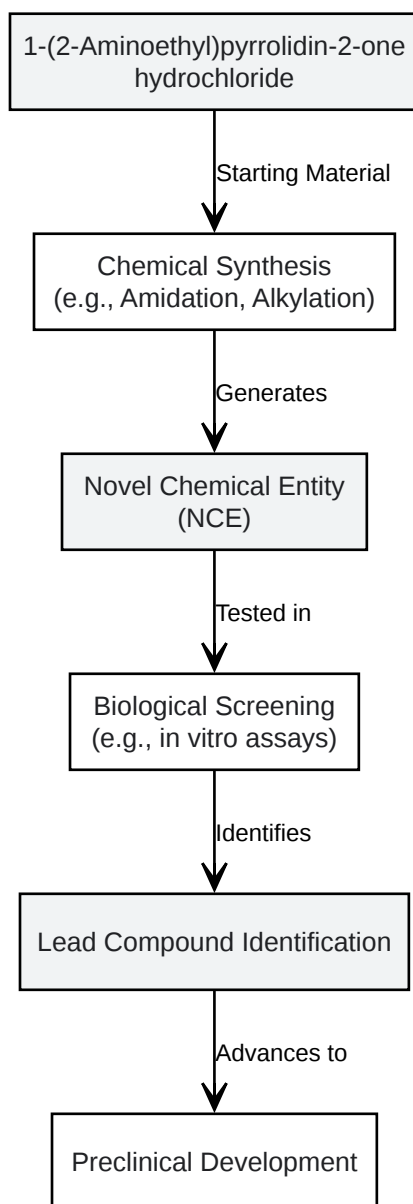
While specific, detailed experimental protocols and defined signaling pathways for **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** are not extensively documented in publicly available literature, its primary application lies in its role as a chemical building block in medicinal chemistry and organic synthesis.[6] The pyrrolidine-2-one scaffold is a common motif in compounds targeting the central nervous system (CNS).[6]

The compound's structural features suggest its potential use in the following areas:

- **Scaffold for Novel Therapeutics:** The cyclic amine and amide functionalities are present in numerous biologically active molecules. Researchers may utilize this compound as a starting point for the design and synthesis of novel therapeutic agents.[\[5\]](#)
- **Neuropharmacology Research:** Given that the pyrrolidinone ring is a key feature in some nootropic compounds, this molecule and its derivatives could be investigated for activity in the field of neuropharmacology.[\[1\]](#)
- **Chemical Biology Probes:** The amine group allows for conjugation to other molecules, suggesting its potential use in the development of chemical probes to investigate biological processes such as protein-protein interactions or enzyme activity.[\[5\]](#)

Logical Workflow: Role as a Synthetic Intermediate

The following diagram illustrates the logical workflow of how **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** serves as a foundational element in the synthesis of more complex molecules for potential therapeutic applications.



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Synthetic pathway from a chemical intermediate.

Disclaimer: This document is intended for informational purposes for a scientific audience. **1-(2-Aminoethyl)pyrrolidin-2-one hydrochloride** is a research chemical and should be handled by trained professionals in a laboratory setting. It is not intended for human or animal consumption.

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